

Introduction: The Role of Boc-Nonanoic Acid in Modern Drug Development

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Compound of Interest

Compound Name: 2-([(Tert-butoxy)carbonyl]amino)nonanoic acid

Cat. No.: B13298320

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Boc-nonanoic acid, formally known as 9-(tert-butoxycarbonylamino)nonanoic acid, is a bifunctional molecule of significant interest in medicinal chemistry and drug development. It features a nine-carbon aliphatic chain, providing a desirable length and lipophilicity for linkers, which is terminated by a carboxylic acid at one end and a tert-butoxycarbonyl (Boc) protected amine at the other.[1][2] This structure makes it an invaluable building block, particularly in the synthesis of Proteolysis Targeting Chimeras (PROTACs), where it serves as a versatile linker connecting a target-binding ligand to an E3 ligase-recruiting moiety.[1] The Boc protecting group is crucial, allowing for selective chemical manipulations at the carboxylic acid terminus before revealing the amine for subsequent conjugation under specific, controlled conditions.[2]

This guide provides a comprehensive overview of the core physicochemical properties of Boc-nonanoic acid, details robust experimental protocols for their determination, and discusses the compound's stability and reactivity profile. The insights herein are designed to equip researchers, scientists, and drug development professionals with the foundational knowledge required to effectively utilize this compound in their synthetic and developmental workflows.

Core Physicochemical Properties

A precise understanding of a molecule's physicochemical properties is paramount for its successful application. These parameters influence solubility, reactivity, bioavailability, and formulation. The key properties of Boc-nonanoic acid are summarized below.

Property	Value	Source / Method
Molecular Formula	C ₁₄ H ₂₇ NO ₄	[2]
Molecular Weight	273.36 g/mol	[2]
Appearance	White solid	[2]
Melting Point (°C)	To be determined (TBD)	Differential Scanning Calorimetry (DSC)
pKa (Carboxylic Acid)	~4.8 - 5.0 (Predicted)	¹ H NMR Titration
Solubility	Soluble in DMSO, Chloroform, Ether.[3] Limited solubility in water.[3][4]	Solvent Miscibility Study

**Experimental Methodologies for Characterization

The trustworthiness of any technical data hinges on the validity of the experimental protocols used to generate it. The following sections detail step-by-step methodologies for characterizing the critical physicochemical properties of Boc-nonanoic acid.

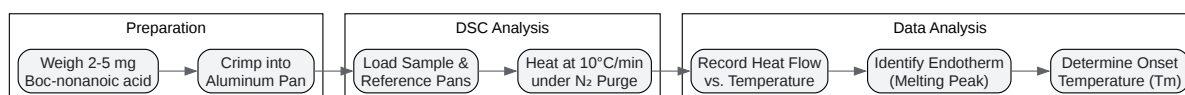
Determination of Melting Point via Differential Scanning Calorimetry (DSC)

Expertise & Rationale: Differential Scanning Calorimetry (DSC) is the gold-standard technique for determining the melting point of a pure crystalline solid.[5] It measures the difference in heat flow required to increase the temperature of a sample and a reference as a function of temperature.[6][7] This method is highly precise, providing not only the onset and peak melting temperatures but also the enthalpy of fusion (ΔH), which offers insights into the material's crystallinity.[8][9]

Experimental Protocol:

- **Sample Preparation:** Accurately weigh 2-5 mg of Boc-nonanoic acid into a standard aluminum DSC pan. Crimp the pan with an aluminum lid to ensure good thermal contact.
- **Reference Preparation:** Prepare an empty, crimped aluminum pan to serve as the reference.
- **Instrument Setup:** Place the sample and reference pans into the DSC cell.
- **Thermal Program:**
 - **Equilibration:** Equilibrate the cell at 25°C.
 - **Heating Ramp:** Heat the sample from 25°C to a temperature sufficiently above the expected melting point (e.g., 120°C) at a controlled rate of 10°C/min under a nitrogen purge (50 mL/min). The inert atmosphere prevents oxidative degradation.
 - **Cooling Ramp (Optional):** Cool the sample back to 25°C at 10°C/min to observe any crystallization events.
- **Data Analysis:** The melting point is determined from the resulting thermogram. The onset temperature of the endothermic peak is typically reported as the melting point. The peak of the endotherm represents the temperature at which the melting rate is maximal.

Workflow for Melting Point Determination by DSC



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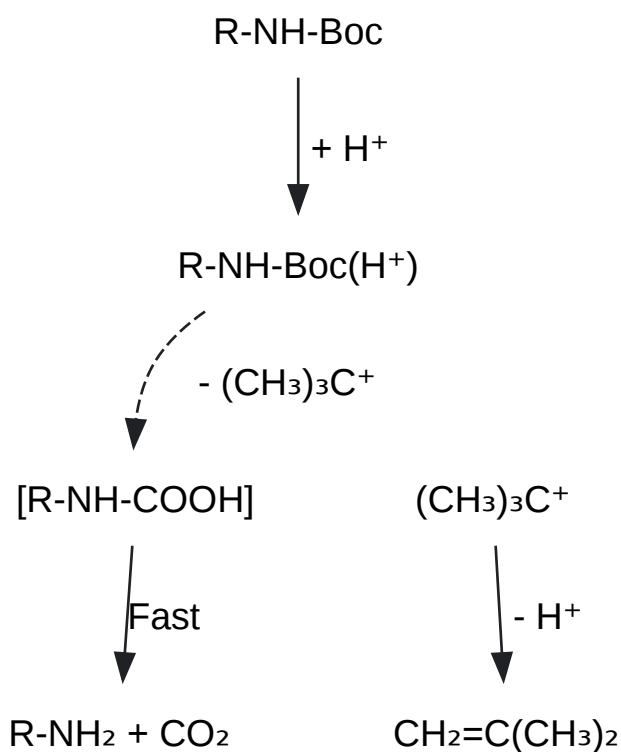
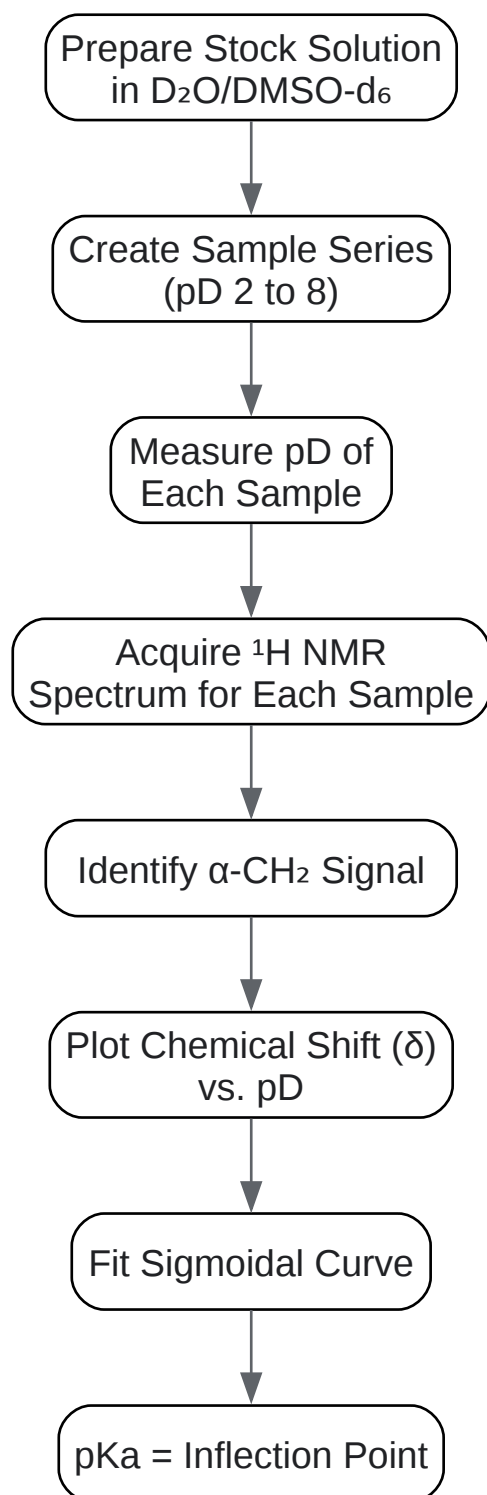
Caption: Workflow for DSC analysis of Boc-nonanoic acid.

Determination of pKa via ¹H NMR Titration

Expertise & Rationale: The acid dissociation constant (pKa) is a critical parameter that dictates the ionization state of a molecule at a given pH. For Boc-nonanoic acid, the pKa of the carboxylic acid group is of primary interest. ^1H NMR spectroscopy provides a powerful method for pKa determination.^[10] The chemical shift (δ) of protons adjacent to the ionizable group (the α -protons next to the -COOH group) is sensitive to the protonation state.^{[11][12]} By monitoring the change in chemical shift as a function of pH, a sigmoidal curve is generated, from which the pKa can be accurately determined as the inflection point.^[10] This method is non-destructive and requires only a small amount of sample.

Experimental Protocol:

- **Sample Preparation:** Prepare a stock solution of Boc-nonanoic acid (~5 mg/mL) in a suitable deuterated solvent mixture that can support a pH gradient, such as D_2O with a co-solvent like DMSO-d_6 to ensure solubility.
- **pH Adjustment:** Prepare a series of samples (e.g., 10-12 samples) from the stock solution, adjusting the "pD" (the pH equivalent in D_2O) of each sample to span a range from approximately pD 2 to pD 8. Use dilute solutions of DCl and NaOD for adjustment.
- **pH Measurement:** Measure the pD of each sample accurately using a calibrated pH meter with a glass electrode, correcting the reading for the deuterium isotope effect ($\text{pD} = \text{pH_reading} + 0.4$).
- **NMR Acquisition:** Acquire a ^1H NMR spectrum for each sample at a constant temperature (e.g., 298 K).
- **Data Analysis:**
 - Identify the proton signal corresponding to the methylene group alpha to the carboxylic acid (expected around δ 2.3 ppm, similar to nonanoic acid).^[13]
 - Record the precise chemical shift (δ) of this signal for each spectrum.
 - Plot the chemical shift (δ) on the y-axis against the measured pD on the x-axis.
 - Fit the data to the Henderson-Hasselbalch equation (or a sigmoidal Boltzmann function). The pKa is the pD value at the inflection point of the resulting curve.^[11]

Workflow for pKa Determination by ^1H NMR[Click to download full resolution via product page](#)

Caption: Acid-catalyzed E1 mechanism for Boc group removal.

This specific reactivity allows for the selective deprotection of the amine terminus of Boc-nonanoic acid without affecting other parts of a larger molecule, a cornerstone of its use in solid-phase peptide synthesis (SPPS) and the construction of complex molecules like PROTACs. [14][15][16]The compound should be stored in a dry environment at 2-8°C to ensure long-term stability. [17]

Conclusion

Boc-nonanoic acid is a well-defined molecular tool with a distinct set of physicochemical properties that render it highly valuable for advanced chemical synthesis. Its bifunctional nature, combined with the robust and selectively labile Boc protecting group, provides a reliable platform for constructing complex molecular architectures. By employing the rigorous experimental methodologies detailed in this guide, researchers can confidently characterize this reagent and integrate it into their drug discovery and development pipelines, ensuring reproducible and successful outcomes.

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